

# Technical Support Center: Enhancing the Durability of Fe-Ni Based OER Catalysts

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## Compound of Interest

Compound Name: *Iron;nickel*

Cat. No.: *B15419279*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the synthesis and testing of Iron-Nickel (Fe-Ni) based catalysts for the Oxygen Evolution Reaction (OER).

## Frequently Asked Questions (FAQs)

Q1: What is the optimal Fe to Ni ratio for maximizing OER catalyst durability and activity?

A1: While the ideal ratio can vary depending on the specific synthesis method and catalyst morphology, a general consensus in the literature suggests that incorporating 10-50 mol% of iron (Fe) into the nickel (Ni) oxide/hydroxide structure significantly enhances OER activity.<sup>[1]</sup> An optimized Fe/Ni ratio, often around 32/1 in some preparations, has been shown to exhibit the highest electrocatalytic activity due to a combination of lower reaction resistance and superior intrinsic activity.<sup>[1][2]</sup> However, it's important to note that the initial bulk composition may become less critical after electrochemical activation, as the catalyst surface can reconstruct to a more optimal Fe/Ni ratio.<sup>[3][4]</sup>

Q2: My catalyst performance is degrading over time. What are the likely causes?

A2: Degradation of Fe-Ni based OER catalysts can be attributed to several factors:

- **Iron Leaching:** Fe ions can dissolve into the alkaline electrolyte during OER, leading to a decrease in the number of active sites.<sup>[5]</sup>

- **Changes in Nickel Oxidation State:** The active phase for OER is believed to be NiOOH, where Ni is in a higher oxidation state ( $\text{Ni}^{3+}$ ).<sup>[5]</sup> Inefficient conversion of  $\text{Ni}^{2+}$  to  $\text{Ni}^{3+}$  or the formation of inactive Ni phases can reduce performance.
- **Catalyst Restructuring:** The physical and chemical structure of the catalyst can change during prolonged operation, potentially leading to a loss of active surface area or detachment from the electrode support.
- **Substrate Effects:** The choice of substrate can influence catalyst stability. For instance, using a high-density carbon paper substrate has been shown to improve the redox stability of Ni-based catalysts compared to low-density carbon paper.<sup>[6]</sup>

Q3: Can an aged or degraded Fe-Ni based catalyst be regenerated?

A3: Yes, it is possible to regenerate an aged Fe-Ni-Co based electrocatalyst. A cathodic treatment, such as applying a cathodic current density of  $-100 \text{ mA/cm}^2$  for 10 minutes, has been shown to largely recover the initial Tafel slope and overpotential.<sup>[7]</sup> This reactivation is associated with a change in the chemical bonding environment of the metal and oxygen atoms.<sup>[7]</sup>

Q4: How does the choice of substrate affect the durability of my Fe-Ni catalyst?

A4: The substrate plays a crucial role in the overall performance and durability of the catalyst. Loading the catalyst onto a conductive and porous substrate like nickel foam can significantly enhance the reaction rate.<sup>[1]</sup> This is due to the metallic conductivity of the foam, which improves electron transfer, and its 3D porous structure, which provides a large surface area and facilitates mass transport.<sup>[1]</sup>

## Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
High Overpotential	- Suboptimal Fe/Ni ratio- Poor catalyst conductivity- Insufficient active sites	- Synthesize catalysts with varying Fe/Ni ratios to find the optimal composition for your system.- Ensure good electrical contact between the catalyst and the substrate. Consider using a conductive support like Ni foam. <sup>[1]</sup> - Increase the catalyst loading or optimize the synthesis to create a higher surface area material.
Rapid Performance Degradation	- Fe leaching from the catalyst- Catalyst delamination from the substrate- Unstable catalyst phase	- Operate in an Fe-saturated electrolyte to minimize leaching. <sup>[7]</sup> - Improve adhesion by pre-treating the substrate or using a binder.- Anneal the catalyst at an appropriate temperature to form a more stable crystalline phase.
Inconsistent Results	- Fe impurities in the electrolyte- Incomplete catalyst activation	- Use a purified, Fe-free KOH electrolyte for all electrochemical measurements. <sup>[1]</sup> - Perform cyclic voltammetry (CV) scans until a stable voltammogram is obtained to ensure complete activation of the catalyst. <sup>[1]</sup>
Low Current Density	- High catalyst layer resistance- Mass transport limitations	- Optimize the thickness of the catalyst layer to balance active site availability and conductivity.- Use a porous substrate like Ni foam to

improve mass transport of reactants and products.[1]

## Quantitative Data Summary

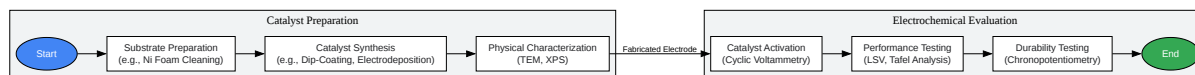
Table 1: Performance of Fe-Ni Based OER Catalysts

Catalyst	Substrate	Overpotential @ 10 mA/cm <sup>2</sup> (mV)	Tafel Slope (mV/dec)	Stability Test
Ni <sub>3</sub> 2Fe oxide	Ni foam	356	Not Reported	Stable for 50 hours at 10 mA/cm <sup>2</sup> [1]
NiFeOH	Ni foam	210	Not Reported	Stable for 50 hours at 50 mA/cm <sup>2</sup> [8]
Electrodeposited Fe-Ni-Co	Copper	310	33	Performance recovered after aging with cathodic treatment[7]
NiFe <sub>2</sub> O <sub>4</sub> /SNC	Nickel Foam	212	Not Reported	Not Reported

Note: The performance of OER catalysts can be highly dependent on the specific experimental conditions. This table is intended for comparative purposes based on the cited literature.

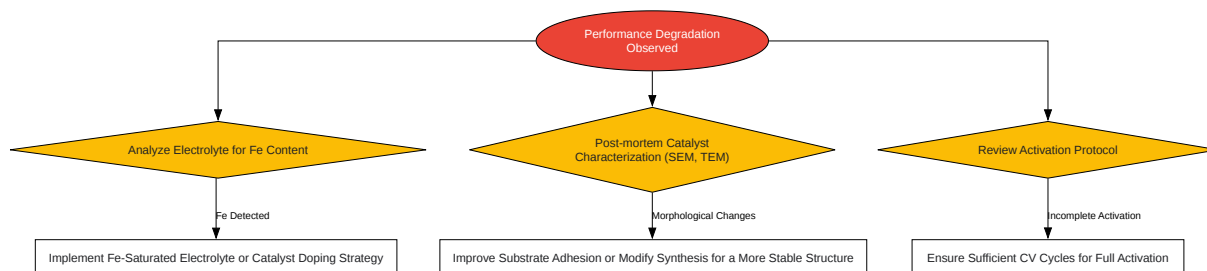
## Experimental Protocols & Workflows

Below are diagrams illustrating key experimental workflows for the preparation and evaluation of Fe-Ni based OER catalysts.



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Caption: Experimental workflow for Fe-Ni OER catalyst synthesis and testing.



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Caption: Troubleshooting logic for catalyst degradation.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)